

controlling ZONYL FS-300 hydrolysis in acidic conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

Get Quote

ZONYL FS-300 Technical Overview

The table below summarizes the key technical specifications for **ZONYL FS-300** gathered from the search results.

Property	Specification
CAS Number	197664-69-0 [1] [2] [3]
Common Name	ZONYL FS-300 [1] [2] [3]
Ionic Character	Nonionic [4] [5] [6]
Molecular Formula	$RfCH_2CH_2O(CH_2CH_2O)_xH$ [1] [2] [3]
Typical Purity/Form	~25% to ~40% solids in water [2] [3]
Density	1.10 g/mL \pm 0.05 g/mL at 20 °C [1] [3] [4]
Melting Point	-5 °C [1] [3] [4]
Boiling Point	Approximately 100 °C [4]

Property	Specification
Flash Point	22 °C [4]
Solubility	Soluble in water and THF [4]
pH Stability	Good pH stability [7]

Critical Product Status Notice

A crucial finding from the search is that the **ZONYL brand of fluorosurfactants has been discontinued** [6]. The manufacturer, Chemours, replaced it with the **Capstone** product line, which is based on short-chain chemistry that complies with modern environmental regulations [6]. For **ZONYL FS-300** specifically, the recommended starting points for replacement are **Capstone FS-30 or Capstone FS-34** [6].

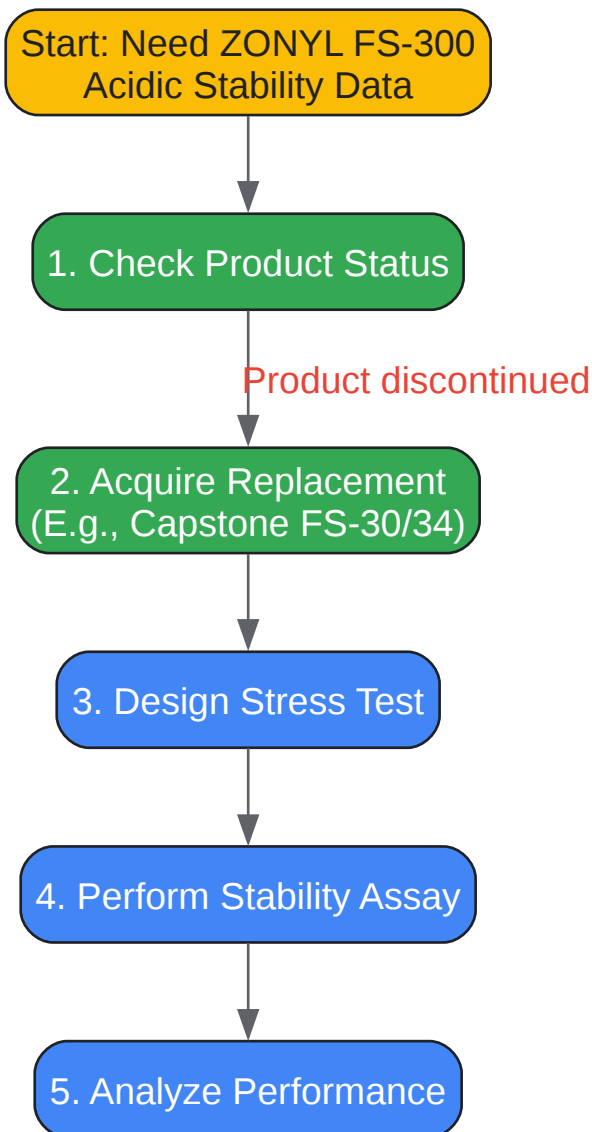
Formulation & Handling Guidance

While direct data on acidic hydrolysis is unavailable, the following general properties and suggestions can guide your experimental planning:

- **Inherent Stability:** **ZONYL FS-300** is noted for its **good pH stability** [7], which is a positive indicator for formulation robustness, though the exact limits are not specified.
- **Compatibility:** As a nonionic surfactant, it is **compatible with other ionic surfactants** and is not affected by polyvalent cations in solution [5] [7]. This can be beneficial in complex formulation matrices.
- **Reformulation Tip:** When switching to a replacement like Capstone, the percent actives can differ. It is recommended to **test at least three different concentrations** near or above the previous ZONYL concentration to find the optimal performance point [6].

Suggested Experimental Pathway

Due to the lack of specific hydrolysis data, you may need to determine the stability empirically. The following workflow outlines a potential experimental approach.



Click to download full resolution via product page

- **Source Replacement Chemicals:** Given the discontinuation of **ZONYL FS-300**, the first step is to procure its recommended replacements, **Capstone FS-30 or Capstone FS-34** [6].
- **Design a Stress Test:** Prepare solutions of the replacement surfactant at its typical use concentration in buffers covering your required acidic pH range (e.g., pH 2, 3, 4).
- **Conduct the Stability Assay:** Incubate the solutions at relevant temperatures, sampling over time. Monitor for signs of hydrolysis, such as:
 - **Precipitation or Hazing**
 - **Change in Surface Tension**
 - **Loss of Functional Performance** (e.g., wetting, leveling)
- **Analyze Results:** Determine the critical pH and time thresholds where the surfactant's performance degrades significantly.

Conclusion and Recommendations

The specific data you requested on controlling the hydrolysis of **ZONYL FS-300** in acidic conditions is not available in the public search results. Furthermore, this specific product is discontinued.

Your most reliable path forward is to:

- **Shift focus** to the recommended replacement products, Capstone FS-30 and FS-34.
- **Contact the manufacturer** (Chemours) or distributor (e.g., ChemPoint) directly for the most accurate and confidential technical data sheets regarding the stability of these replacement products [6].
- **Establish your own experimental stability data** for the new surfactants in your specific application conditions using the pathway outlined above.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - ZONYL | CAS#:197664-69-0 | Chemsrvc FS 300 [chemsrc.com]
2. China CAS:197664-69-0 | ZONYL - FS Manufacturers and Factory... 300 [alfa-industry.com]
3. ZONYL FS-300 | 197664-69-0 [chemicalbook.com]
4. CAS 197664-69-0 ZONYL - FS - Alfa Chemistry 300 [alfa-chemistry.com]
5. - Zonyl Assists in the Synthesis of Stretchable... - Alfa Chemistry FS 300 [alfa-chemistry.com]
6. Chemours Zonyl ® To Capstone™, Product Article - ChemPoint [chempoint.com]
7. - Zonyl for New Material as Robot Skin - Alfa Chemistry FS 300 [alfa-chemistry.com]

To cite this document: Smolecule. [controlling ZONYL FS-300 hydrolysis in acidic conditions]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b1833096#controlling-zonyl-fs-300-hydrolysis-in-acidic-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com